Technical Guide: Sangivamycin Monohydrate – Discovery, Origin, and Isolation

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Compound of Interest	
Compound Name:	*Sangivamycin monohydrate*
CAS No.:	*129601-63-4*
Cat. No.:	*B12056609*

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Introduction

Sangivamycin monohydrate (7-deazaadenosine analog) is a potent pyrrolo[2,3-d]pyrimidine nucleoside antibiotic. Structurally distinct due to its 7-carboxamide group, it functions as a highly specific inhibitor of Protein Kinase C (PKC) and exhibits significant antiviral activity against RNA viruses, including recent efficacy studies against SARS-CoV-2.

Unlike standard nucleosides, the "monohydrate" designation is critical in drug development; the water molecule within the crystal lattice stabilizes the compound in an anti conformation, optimizing its binding affinity to the ATP-binding pocket of kinase domains. This guide details the technical lineage, biosynthetic origin, and isolation protocols required for high-purity recovery.

Discovery and Origin

Historical Context

Sangivamycin was first isolated in the late 1960s during the golden age of antibiotic discovery. The primary isolation was attributed to K.V. Rao and colleagues, who identified the compound

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from the fermentation broth of Streptomyces species. It was initially screened for antitumor properties under the National Cancer Institute (NCI) protocols (NSC 65346).

Biological Source[1][2][3][4][5][6][7]

- Producing Organism:Streptomyces rimosus (specifically strain ATCC 14673).
- Co-Metabolites: It is almost invariably co-produced with Toyocamycin. The two compounds differ only at the C7 position: Toyocamycin possesses a nitrile group (-CN), whereas Sangivamycin possesses a carboxamide group ($-CONH_2$).

Biosynthetic Pathway

The biosynthesis of Sangivamycin is a deviation from the standard purine pathway. It originates from GTP, which undergoes a complex rearrangement involving the removal of carbon-8 (C8) to form the pyrrolo[2,3-d]pyrimidine core.

Key Enzymatic Step: The conversion of Toyocamycin to Sangivamycin is catalyzed by Toyocamycin Nitrile Hydratase (TNHase).[1][2] This enzyme hydrates the nitrile group of Toyocamycin into the carboxamide of Sangivamycin.

DOT Diagram 1: Biosynthetic Logic

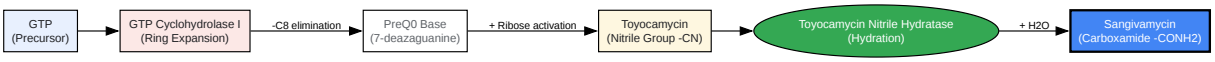

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Figure 1: Biosynthetic conversion from GTP to Sangivamycin, highlighting the critical role of TNHase.

Chemical Properties & Stability

The monohydrate form is the thermodynamic preference for isolation.

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Property	Specification
Chemical Name	4-amino-7-(β-D-ribofuranosyl)pyrrolo[2,3-d]pyrimidine-5-carboxamide
Formula	$C_{12}H_{15}N_5O_5$[3][4][5] · H_2O
MW	327.29 g/mol (Monohydrate)
Conformation	Anti (glycosyl torsion angle ~85°), stabilized by H-bond between N3 and 5'-OH
Solubility	Soluble in DMSO, MeOH; Poorly soluble in water; Insoluble in ether
UV Max	278 nm (pH 7)

Isolation and Purification Protocol

Expertise Note: Direct extraction with organic solvents often results in low yield due to the compound's polarity. The "Gold Standard" method utilizes non-ionic adsorption resins (Diaion HP-20) followed by gradient elution.

Reagents Required[6][9][10]

- Fermentation Broth:Streptomyces rimosus culture (72-96h).
- Resin: Diaion HP-20 or Amberlite XAD-16.
- Solvents: Methanol (MeOH), n-Butanol.

Step-by-Step Methodology

- Clarification: Centrifuge fermentation broth (5000 x g, 20 min) to remove mycelial mass. Retain supernatant.
- Adsorption: Pass the supernatant through a column packed with Diaion HP-20 (pre-equilibrated with water). Sangivamycin binds via hydrophobic interaction; salts and media components pass through.

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- Washing: Wash column with 3 bed volumes of distilled water to remove impurities.
- Elution: Elute with a step gradient of Methanol/Water (0% -> 20% -> 50% -> 80% MeOH). Sangivamycin typically elutes at 40-60% Methanol.
- Crystallization: Concentrate active fractions in vacuo. Dissolve residue in minimal hot water/methanol and allow to cool slowly to 4°C to induce crystallization of the monohydrate.

DOT Diagram 2: Purification Workflow

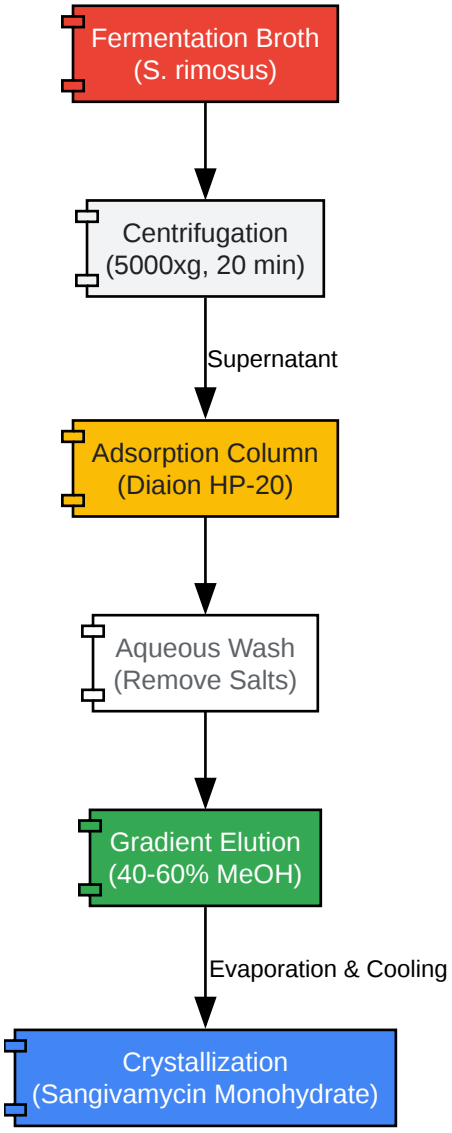

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Figure 2: Industrial-standard isolation workflow using hydrophobic resin chromatography.

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Mechanism of Action

Sangivamycin is a nucleoside antimetabolite. Its efficacy stems from its structural mimicry of Adenosine Triphosphate (ATP).

- PKC Inhibition: It competes with ATP for the nucleotide-binding site on the catalytic domain of Protein Kinase C (PKC). The carboxamide group forms specific hydrogen bonds that lock the kinase in an inactive conformation.
- Antiviral (RdRp): In viral replication (e.g., SARS-CoV-2), Sangivamycin is triphosphorylated intracellularly. It then incorporates into the nascent RNA chain via RNA-dependent RNA polymerase (RdRp), causing delayed chain termination or template distortion.

DOT Diagram 3: Mechanism of Action

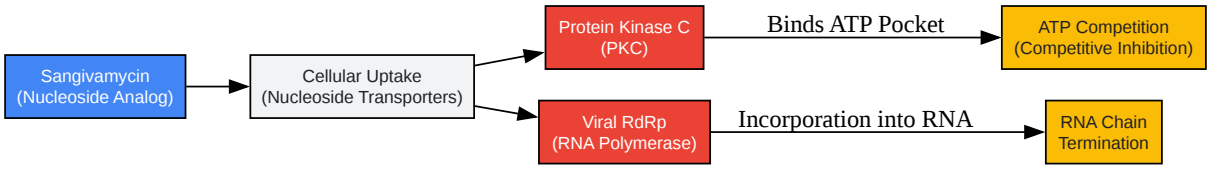

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Figure 3: Dual mechanism targeting host PKC signaling and viral RNA synthesis.

References

- Rao, K. V. (1968). "Structure of Sangivamycin." Journal of Medicinal Chemistry, 11(5), 939–941. Link
- Tolman, R. L., Robins, R. K., & Townsend, L. B. (1968). "Pyrrolo[2,3-d]pyrimidine nucleoside antibiotics.[6] Total synthesis and structure of toyocamycin, unamycin B, vengicide, antibiotic E-212, and Sangivamycin." Journal of the American Chemical Society, 90(2), 524–526. Link
- Loomis, C. R., & Bell, R. M. (1988). "Sangivamycin, a nucleoside analogue, is a potent inhibitor of protein kinase C." Journal of Biological Chemistry, 263(4), 1682–1692. Link

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- Bennett, R. P., et al. (2022). "Sangivamycin is highly effective against SARS-CoV-2 in vitro and has favorable drug properties."[3] JCI Insight, 7(1), e153165. Link
- McCue, L. A., et al. (2008). "Deciphering deazapurine biosynthesis: pathway for pyrrolopyrimidine nucleosides toyocamycin and sangivamycin." Chemistry & Biology, 15(8), 810–819. Link

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Sources

- 1. Deciphering deazapurine biosynthesis: pathway for pyrrolopyrimidine nucleosides toyocamycin and sangivamycin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Biosynthesis of pyrrolopyrimidines - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- 5. GSRS [gsrs.ncats.nih.gov]
- 6. A new biological role of sangivamycin; inhibition of protein kinases - PubMed [pubmed.ncbi.nlm.nih.gov]
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